

Technical Guide: Physical and Chemical Characteristics of Pyrazol-5-amine Compounds

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Compound of Interest

Compound Name: *3-Cyclohexyl-1,4-dimethyl-1H-pyrazol-5-amine*

Cat. No.: *B13306367*

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Executive Summary

The pyrazol-5-amine (5-aminopyrazole) scaffold is a "privileged structure" in modern medicinal chemistry, serving as the pharmacophore backbone for numerous kinase inhibitors (e.g., CDKs, p38 MAPK) and anti-inflammatory agents. Its utility stems from a unique amphoteric profile and a rich tautomeric landscape that allows it to mimic the purine ring of ATP.

However, this scaffold presents specific challenges in drug development:

- **Tautomeric Ambiguity:** Failure to stabilize the correct tautomer leads to erroneous docking scores and "flat" SAR (Structure-Activity Relationships).
- **Regioselectivity:** The competition between the exocyclic amine, the ring nitrogens, and the C-4 carbon requires precise synthetic control.

This guide provides a technical deep-dive into the physicochemical behavior of pyrazol-5-amines, offering self-validating protocols for their characterization and functionalization.

Part 1: Structural Dynamics & Tautomerism

The most critical characteristic of pyrazol-5-amines is their prototropic tautomerism. Unlike simple heterocycles, they exist in a dynamic equilibrium that is highly sensitive to solvent polarity and substitution patterns.

The Tautomeric Triad

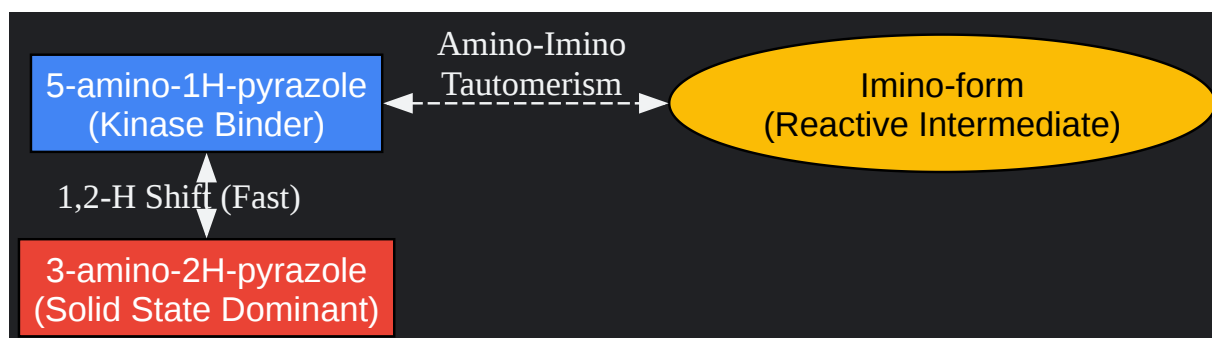
In solution, the compound does not exist as a single static structure. It fluctuates between three primary forms:

- 5-amino-1H-pyrazole (Form A): The canonical form often desired for synthesis.
- 3-amino-1H-pyrazole (Form B): Often the thermodynamically dominant form in the solid state due to crystal packing forces (hydrogen bonding).
- Imino-dihydro-pyrazole (Form C): Less common but reactive intermediate in high-temperature condensations.

Critical Insight: In unsubstituted N-H pyrazoles, the "3-amino" and "5-amino" forms are identical due to rapid proton shift. However, once N1 is substituted (e.g., N-aryl or N-alkyl), the tautomerism is locked, fixing the steric environment.

Visualization: Tautomeric Equilibrium

The following diagram illustrates the proton shifts defining this equilibrium.



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Figure 1: The tautomeric equilibrium of N-unsubstituted aminopyrazoles. Note that Form A and Form B are degenerate if R1=H.

Part 2: Physicochemical Profiling

Understanding the acid-base profile is essential for extraction and formulation. The pyrazol-5-amine is amphoteric: the exocyclic amine increases the basicity of the ring nitrogen (N2) via resonance (+M effect), while the ring NH (N1) remains weakly acidic.

Key Data Summary

Property	Typical Value / Range	Mechanistic Explanation
pKa (Conjugate Acid)	3.5 – 4.1	Protonation occurs at N2 (ring nitrogen), not the exocyclic amine. The amino group donates electron density, raising pKa vs. unsubstituted pyrazole (~2.5).
pKa (Acidic NH)	~14.0	Deprotonation of N1. Requires strong bases (NaH, alkoxides) for alkylation.
LogP	-0.5 to 1.2	Generally hydrophilic due to multiple H-bond donors/acceptors. N-arylation significantly increases lipophilicity.
H-Bond Donors	2 - 3	Exocyclic -NH ₂ (2) + Ring -NH (1). Excellent for solvent interactions.
H-Bond Acceptors	2	Ring N2 and the exocyclic N lone pair (though the latter is delocalized).
UV	245–260 nm	transition. Shifts bathochromically with N-arylation.

Expert Note on Solubility: Free bases of pyrazol-5-amines are often sparingly soluble in water but dissolve readily in dilute HCl (forming the hydrochloride salt at N2). However, in highly acidic media ($\text{pH} < 1$), the exocyclic amine may also protonate, disrupting resonance and altering reactivity.

Part 3: Synthetic Reactivity & Functionalization[1]

The scaffold possesses three distinct nucleophilic sites (N1, N2, Exocyclic-N) and one electrophilic "hotspot" (C4).

Electrophilic Aromatic Substitution (C4)

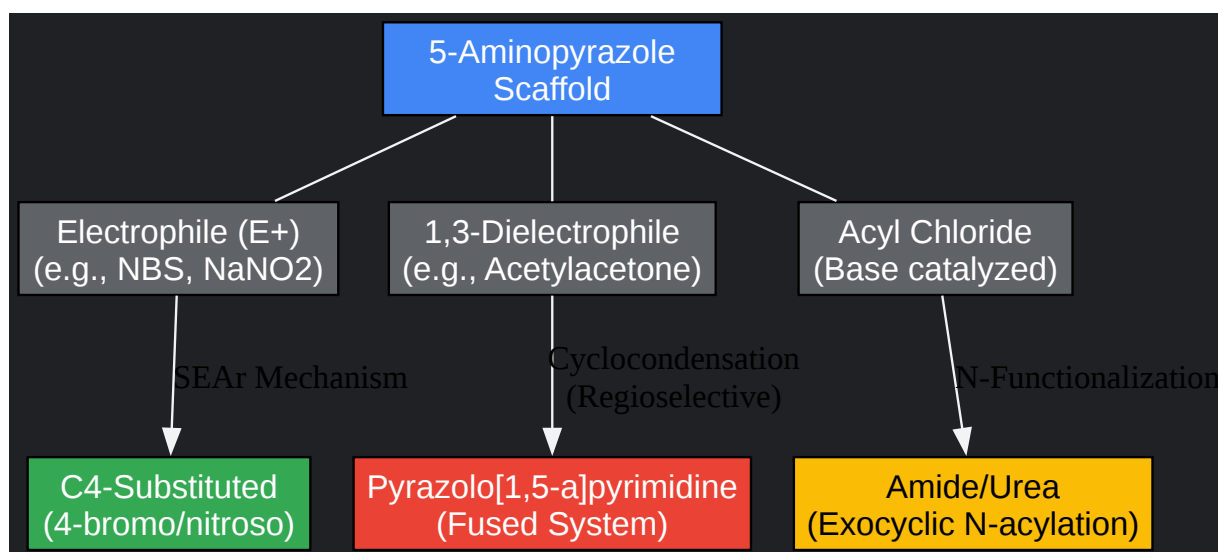
The C4 position is electron-rich due to the push-pull resonance from the amino group.

- Halogenation: Reaction with NIS or NBS proceeds rapidly at room temperature to yield 4-halo-5-aminopyrazoles.
- Nitrosation: Reaction with NaNO_2/HCl yields the 4-nitroso derivative, a precursor to purine mimics.

Cyclocondensation (The "Bidentate" Mode)

The most valuable reaction is the formation of fused bicyclic systems (e.g., pyrazolo[1,5-a]pyrimidines). The 5-amino group and the ring nitrogen (N2) act as a 1,3-dinucleophile.[1]

Reactivity Workflow Diagram



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Figure 2: Primary divergent synthetic pathways for 5-aminopyrazoles.

Experimental Protocol: Regioselective Synthesis of Pyrazolo[1,5-a]pyrimidine

Objective: To fuse a pyrimidine ring onto the pyrazole scaffold using a self-validating condensation method.

Mechanism: The exocyclic amine (hard nucleophile) attacks the carbonyl, followed by ring closure via the ring nitrogen (N2).

Materials:

- 5-Amino-1H-pyrazole derivative (1.0 eq)
- 1,3-Dicarbonyl compound (e.g., Acetylacetone) (1.1 eq)
- Solvent: Glacial Acetic Acid (AcOH)
- Monitoring: TLC (5% MeOH in DCM)

Step-by-Step Procedure:

- **Dissolution:** Charge a round-bottom flask with 5-aminopyrazole (1.0 mmol) and glacial AcOH (5 mL). Note: AcOH serves as both solvent and acid catalyst to activate the carbonyl.
- **Addition:** Add acetylacetone (1.1 mmol) dropwise at room temperature.
- **Reflux:** Heat the mixture to 100°C for 2–4 hours.
 - **Self-Validation Check:** Monitor TLC. The starting material (polar, lower R_f) should disappear, replaced by a non-polar, UV-active spot (higher R_f). If reaction stalls, add 10 mol% piperidine.
- **Work-up:** Cool to room temperature. Pour the reaction mixture into ice-cold water (20 mL).
- **Isolation:** The product usually precipitates as a solid. Filter, wash with water (to remove AcOH), and dry. Recrystallize from Ethanol.

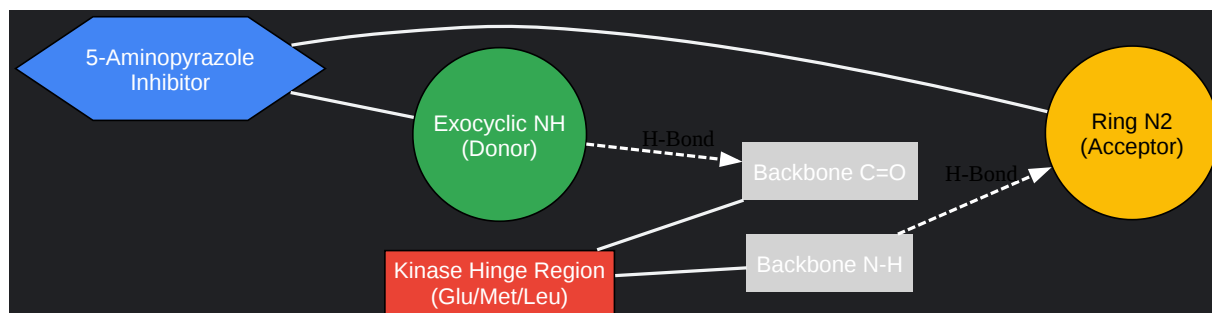
Expected Outcome: High yield (>80%) of 5,7-dimethylpyrazolo[1,5-a]pyrimidine. **Validation:** ¹H NMR will show the disappearance of the broad -NH₂ signal (approx 5.0-6.0 ppm) and the appearance of a pyrimidine proton singlet.

Part 4: Biological Relevance (Kinase Inhibition)

The 5-aminopyrazole motif acts as an ATP-mimetic. In the ATP binding pocket of kinases (e.g., p38, Src), the motif typically forms a bidentate hydrogen bond network with the "hinge region" residues.

Interaction Logic

- **H-Bond Donor:** The exocyclic -NH group donates a proton to the backbone carbonyl of the hinge residue (e.g., Glu/Leu).
- **H-Bond Acceptor:** The pyrazole N2 accepts a proton from the backbone amide NH.



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Figure 3: Canonical bidentate binding mode of 5-aminopyrazoles in the kinase ATP pocket.

References

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